

# Personal protective equipment for handling Inosine-5'-triphosphate (trisodium salt)

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## Compound of Interest

Compound Name: *Inosine-5'-triphosphate (trisodium salt)*

Cat. No.: *B1146238*

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## Essential Safety and Handling Guide for Inosine-5'-triphosphate (trisodium salt)

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling and disposal of **Inosine-5'-triphosphate (trisodium salt)**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

**Inosine-5'-triphosphate (trisodium salt)**, while a vital reagent in many biochemical and pharmaceutical research applications, is classified as a hazardous substance that can cause irritation to the eyes, skin, and respiratory system.<sup>[1]</sup> Therefore, strict adherence to recommended personal protective equipment (PPE) protocols and handling procedures is mandatory.

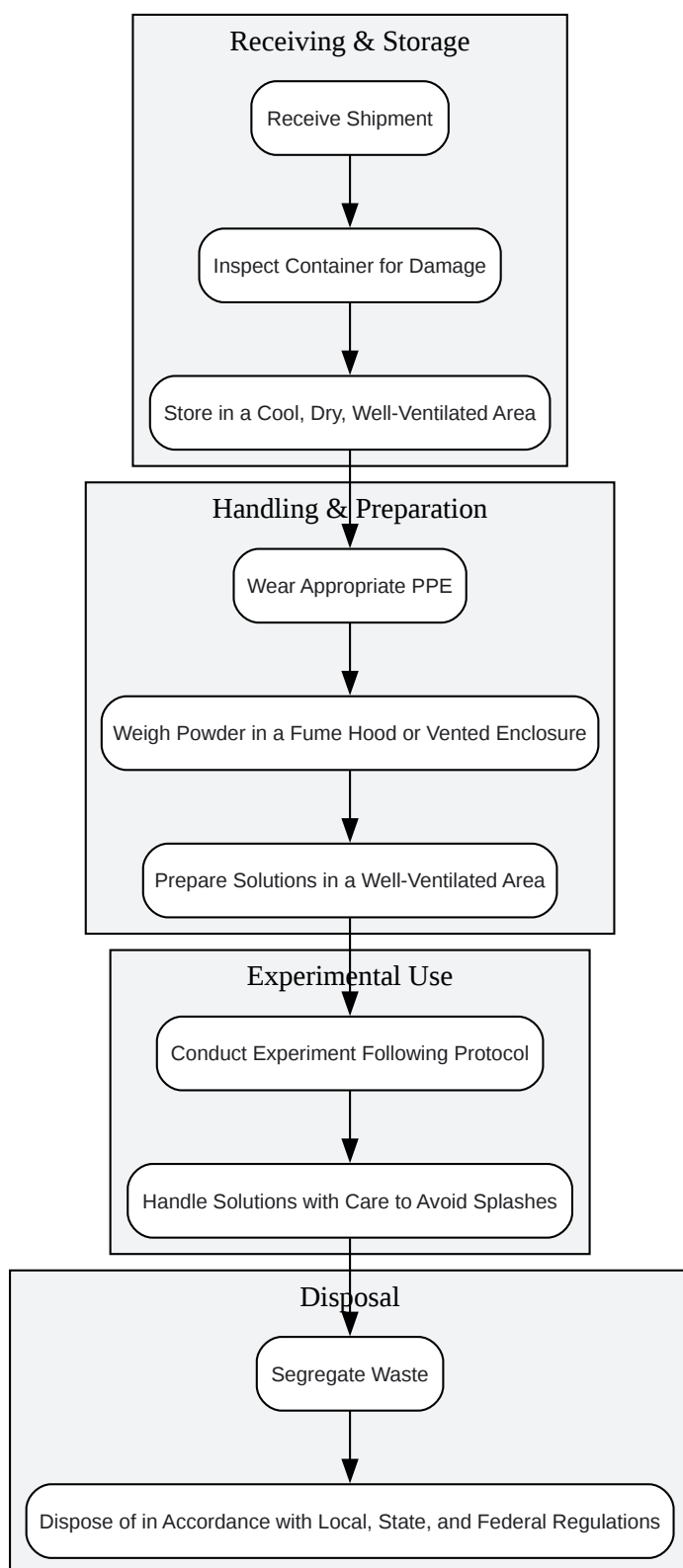
## Personal Protective Equipment (PPE)

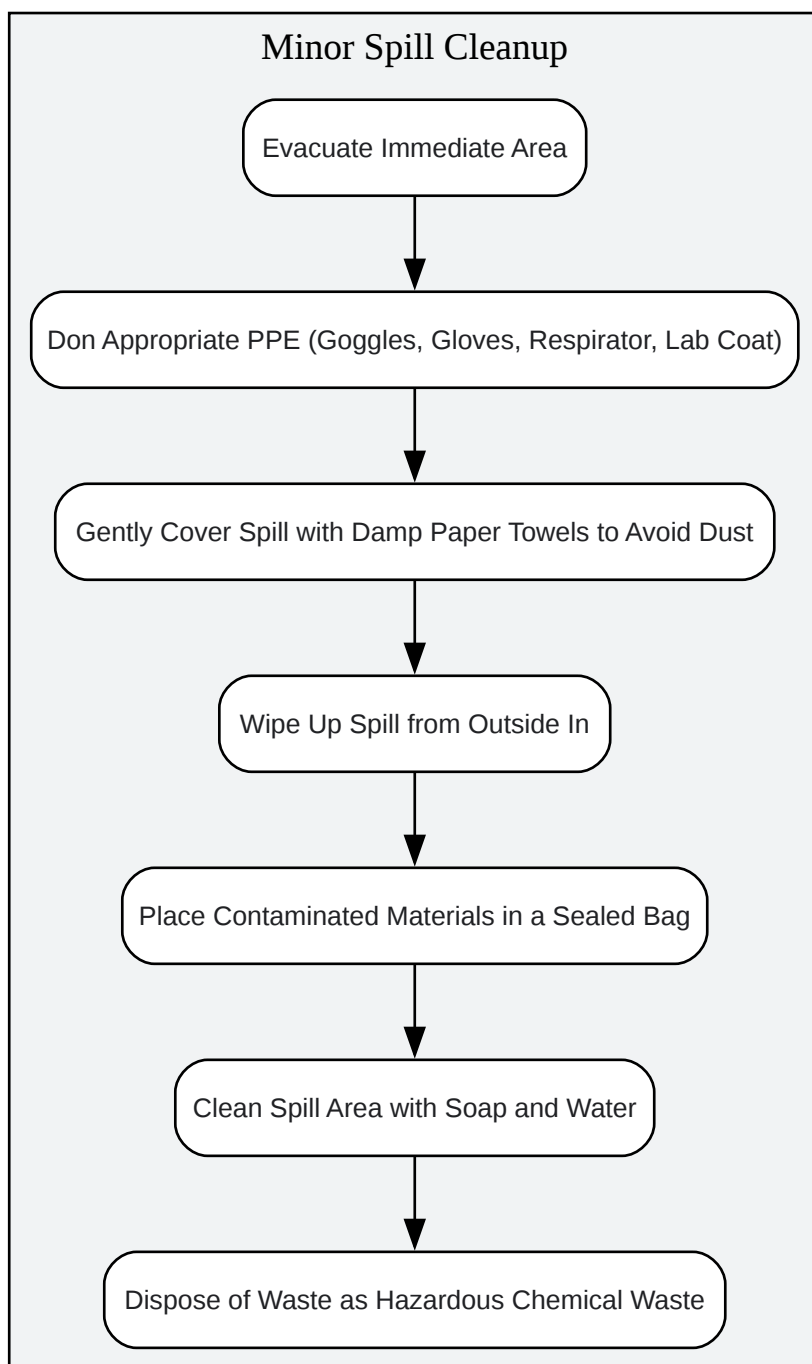
The following table summarizes the required and recommended PPE for handling **Inosine-5'-triphosphate (trisodium salt)** in various laboratory scenarios.

Scenario	Required PPE	Recommended Additional PPE
Receiving and Unpacking	- Safety glasses- Nitrile gloves	- Lab coat
Weighing and Aliquoting (Powder Form)	- Safety goggles- Nitrile gloves- Lab coat or disposable gown- Dust mask or respirator	- Face shield- Anti-static weighing paper
Solution Preparation	- Safety goggles- Nitrile gloves- Lab coat	- Face shield (if splashing is possible)
General Handling of Solutions	- Safety glasses- Nitrile gloves- Lab coat	
Spill Cleanup (Minor)	- Safety goggles- Nitrile gloves- Lab coat or disposable gown- Dust mask or respirator	- Shoe covers
Waste Disposal	- Safety glasses- Nitrile gloves- Lab coat	

## Operational Workflow for Handling

Proper handling of **Inosine-5'-triphosphate (trisodium salt)** from receipt to disposal is critical. The following workflow diagram outlines the key steps to be followed.





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## References

- 1. datasheets.scbt.com [datasheets.scbt.com]
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